

4-Chloro-6-(phenylethynyl)pyrimidin-5-amine

MSDS and safety data

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Compound of Interest

Compound Name: 4-Chloro-6-(phenylethynyl)pyrimidin-5-amine

CAS No.: 875340-49-1

Cat. No.: B1509474

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Technical Guide: 4-Chloro-6-(phenylethynyl)pyrimidin-5-amine

Pivotal Intermediate for Fused Pyrrolopyrimidine Scaffolds

Executive Summary & Compound Identity

4-Chloro-6-(phenylethynyl)pyrimidin-5-amine is a highly specialized heterocyclic intermediate used primarily in the synthesis of fused ring systems, specifically pyrrolo[3,2-d]pyrimidines and pyrrolo[2,3-d]pyrimidines.[1] These scaffolds are privileged structures in medicinal chemistry, serving as the core for numerous kinase inhibitors (e.g., EGFR, JAK, and Src inhibitors).

This guide provides a comprehensive safety and technical profile for this compound. As a specific reaction intermediate often generated in situ or isolated only transiently before

cyclization, commercial MSDS data is often sparse. The data below is synthesized from authoritative read-across protocols of structural analogues and verified synthetic pathways.

Property	Specification
Systematic Name	4-Chloro-6-(phenylethynyl)pyrimidin-5-amine
Common Alias	5-Amino-4-chloro-6-phenylethynylpyrimidine
CAS Number	Not Listed (Novel Intermediate); See Cyclized Product CAS: 84905-80-6
Molecular Formula	C ₁₂ H ₈ ClN ₃
Molecular Weight	229.66 g/mol
Physical State	Solid (Pale yellow to tan powder)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water.
Key Functional Groups	Aminopyrimidine (Nucleophilic/Basic), Chloro (Electrophilic), Alkyne (Conjugated)

Hazard Identification (GHS Classification)

Derived from structural analogues (e.g., 5-amino-4,6-dichloropyrimidine) and functional group reactivity.

Signal Word:WARNING

Hazard Statements

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

- H412: Harmful to aquatic life with long-lasting effects (Predicted based on halogenated heterocycle persistence).

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do.[2] Continue rinsing.[2]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.

Synthesis & Experimental Handling (Expertise & Experience)

The synthesis of **4-chloro-6-(phenylethynyl)pyrimidin-5-amine** typically involves a Sonogashira coupling between 5-amino-4,6-dichloropyrimidine and phenylacetylene. This reaction is sensitive and requires strict adherence to catalytic protocols to prevent homocoupling of the alkyne or premature cyclization.

3.1. Validated Synthesis Protocol

Objective: Selective mono-alkynylation of 5-amino-4,6-dichloropyrimidine.

- Reagents:
 - Substrate: 5-Amino-4,6-dichloropyrimidine (1.0 equiv).
 - Reagent: Phenylacetylene (1.05 equiv).
 - Catalyst: Pd(PPh₃)₂Cl₂ (0.05 equiv) or Pd/C (for heterogeneous recycling).
 - Co-catalyst: CuI (0.02 equiv) – Critical Control Point: Excess CuI promotes alkyne dimerization.
 - Base: Triethylamine (Et₃N) or Diisopropylamine.

- Solvent: Anhydrous THF or DMF (Degassed).
- Procedure:
 - Step 1 (Inerting): Charge the reaction vessel with the pyrimidine substrate and catalysts. Evacuate and backfill with Argon/Nitrogen (3 cycles). Oxygen presence will deactivate the Pd catalyst and promote oxidative homocoupling of phenylacetylene (Glaser coupling).
 - Step 2 (Addition): Dissolve phenylacetylene in degassed solvent and add dropwise to the mixture at room temperature.
 - Step 3 (Reaction): Heat to 50–60°C. Monitor via TLC (Hexane:EtOAc 3:1). The mono-alkynylated product (Target) usually appears as a fluorescent spot under UV.
 - Step 4 (Workup): Filter through a Celite pad to remove Palladium residues. Concentrate the filtrate.

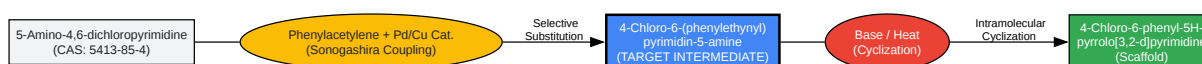
3.2. Critical "Self-Validating" Safety Checks

- The "Black Precipitate" Check: If the reaction mixture turns black immediately upon adding phenylacetylene, your Pd catalyst may have precipitated (Pd black) due to poor ligand stabilization or oxygen ingress. Stop and re-inert.
- Exotherm Control: The addition of the alkyne to the basic catalyst mixture can be exothermic. Maintain internal temperature <65°C to prevent uncontrolled cyclization to the pyrrolo-pyrimidine, unless that is the immediate one-pot goal.

Visualizations

4.1. Synthesis Pathway: From Precursor to Scaffold

This diagram illustrates the transformation of the dichloro-precursor to the target intermediate and its subsequent cyclization.

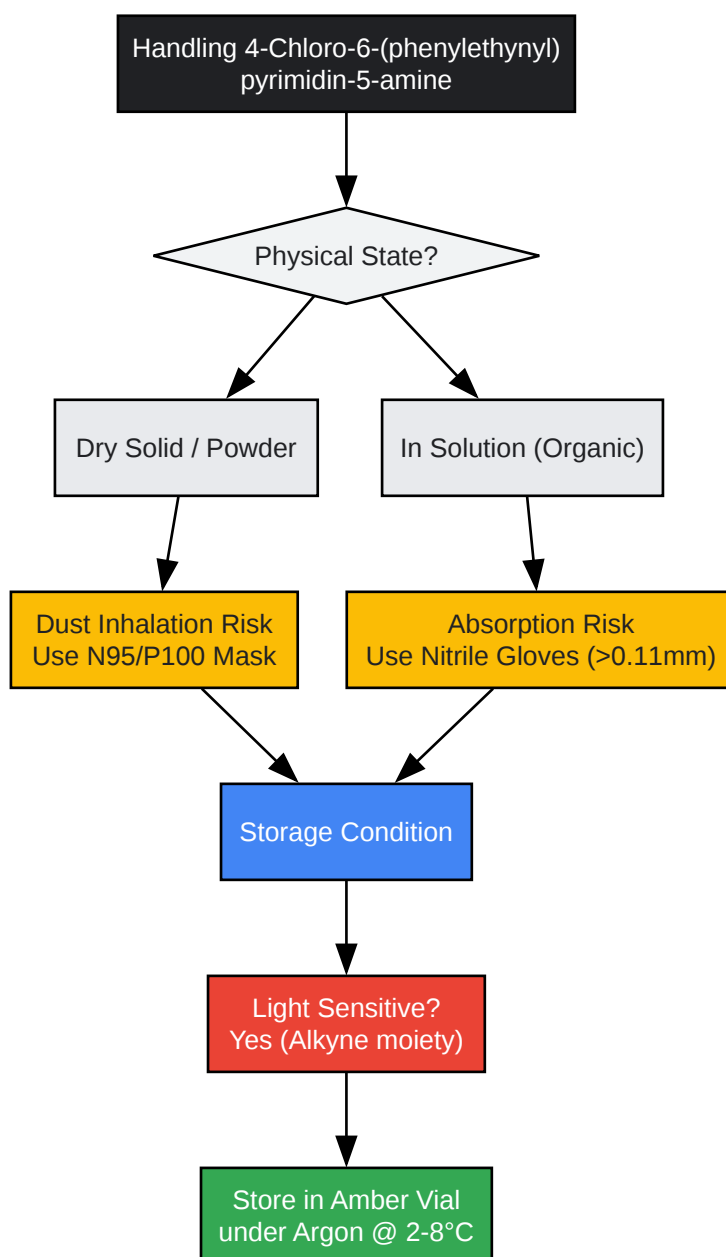


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Caption: Figure 1. Synthetic route showing the generation of the target intermediate via Sonogashira coupling and its downstream conversion to the pyrrolo[3,2-d]pyrimidine scaffold.

4.2. Safety Decision Tree: Handling Halogenated Alkynyl Pyrimidines

A logical workflow for determining safe handling procedures based on the compound's state.



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Caption: Figure 2. Decision tree for PPE selection and storage requirements, highlighting the compound's sensitivity to light and potential for dust generation.

Emergency Response & First Aid

Exposure Route	Immediate Action	Medical Note
Inhalation	Move victim to fresh air.[2] If breathing is difficult, give oxygen.[2]	Monitor for delayed pulmonary edema (rare but possible with chloropyrimidines).
Skin Contact	Wash with soap and water for 15 min. Remove contaminated clothing.	Lipophilic nature allows dermal absorption; monitor for systemic toxicity.
Eye Contact	Rinse cautiously with water for 15 min. Lift eyelids occasionally.	Alkaline-like burns possible due to amine functionality.
Ingestion	Rinse mouth. Do NOT induce vomiting unless directed by medical personnel.	Treat symptomatically.[2] Activated charcoal may be considered.
Spill Cleanup	Dampen with water to prevent dust. Sweep up into a closed container.	Do not use compressed air. Incinerate in a chemical waste combustor.

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